

# Safe Disposal of 2-Amino-3-iodophenol: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2-Amino-3-iodophenol

Cat. No.: B045077

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This guide provides essential safety and logistical information for the proper disposal of **2-Amino-3-iodophenol**, catering to researchers, scientists, and professionals in drug development. The following procedures are designed to ensure laboratory safety and environmental compliance.

## Properties and Hazards

**2-Amino-3-iodophenol** is a solid chemical compound with the molecular formula  $C_6H_6INO$ .<sup>[1]</sup> It is classified as acutely toxic if swallowed and causes serious eye irritation.<sup>[1]</sup> Handling requires adherence to strict safety protocols to mitigate potential risks.

Property	Value
Molecular Formula	$C_6H_6INO$
Molecular Weight	235.02 g/mol <sup>[1]</sup>
Appearance	Solid <sup>[1]</sup>
Melting Point	170 - 175 °C (338 - 347 °F)
Hazard Classifications	Acute Toxicity, Oral (Category 3) <sup>[1]</sup> , Eye Irritation (Category 2) <sup>[1]</sup> , Suspected of causing genetic defects
Signal Word	Danger <sup>[1]</sup>

## Pre-Disposal Handling and Personal Protective Equipment (PPE)

Before beginning any disposal procedure, it is crucial to handle **2-Amino-3-iodophenol** with appropriate care in a well-ventilated area or a chemical fume hood.<sup>[2]</sup> The following personal protective equipment is mandatory:

- Eye Protection: Chemical splash goggles or a face shield.<sup>[2][3]</sup>
- Hand Protection: Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber.<sup>[2]</sup>
- Body Protection: A fully buttoned lab coat. For larger quantities, a chemical-resistant apron is recommended.<sup>[2]</sup>
- Respiratory Protection: Required when dusts are generated.

## Step-by-Step Disposal Protocol

The recommended method for the disposal of **2-Amino-3-iodophenol** is through an approved hazardous waste disposal plant.<sup>[3][4]</sup> Do not dispose of this chemical down the drain or in regular trash.<sup>[2]</sup>

### Step 1: Waste Segregation and Collection

- Pure Compound and Concentrated Solutions:
  - Collect all waste **2-Amino-3-iodophenol**, including unused, expired, or concentrated solutions, in a dedicated and clearly labeled hazardous waste container.<sup>[2]</sup>
  - The container must be compatible with the chemical (e.g., glass or polyethylene) and have a secure, tight-fitting lid.<sup>[2]</sup>
  - Do not mix **2-Amino-3-iodophenol** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.<sup>[2]</sup>
- Contaminated Labware and Debris:

- All disposable items that have come into contact with **2-Amino-3-iodophenol**, such as pipette tips, gloves, and absorbent paper, must be treated as hazardous waste.[\[2\]](#)
- Collect these items in a separate, puncture-resistant container that is clearly labeled as hazardous waste.[\[2\]](#)
- Empty Containers:
  - Thoroughly empty all contents from the original container.
  - The first rinse of the container must be collected and disposed of as hazardous waste.[\[5\]](#)
  - For containers of highly toxic chemicals ( $LD50 < 50\text{mg/kg}$ ), the first three rinses must be collected as hazardous waste.[\[5\]](#) After thorough rinsing and air-drying, obliterate or deface the label before disposing of the container as solid waste.[\[5\]](#)

## Step 2: Labeling of Waste Containers

Properly label all waste containers with the following information:

- The words "Hazardous Waste".[\[2\]](#)
- The full chemical name: "**2-Amino-3-iodophenol**".[\[2\]](#)
- The concentration and composition of the waste.[\[2\]](#)
- The date when the waste was first added to the container.[\[2\]](#)
- The specific hazards associated with the chemical (e.g., "Toxic," "Irritant").[\[6\]](#)

## Step 3: Storage of Hazardous Waste

- Store waste containers in a designated, secure area away from general laboratory traffic.[\[2\]](#)
- The storage area should be well-ventilated.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)

## Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to schedule a pickup for your hazardous waste.[\[2\]](#)
- Provide them with accurate information about the waste material.

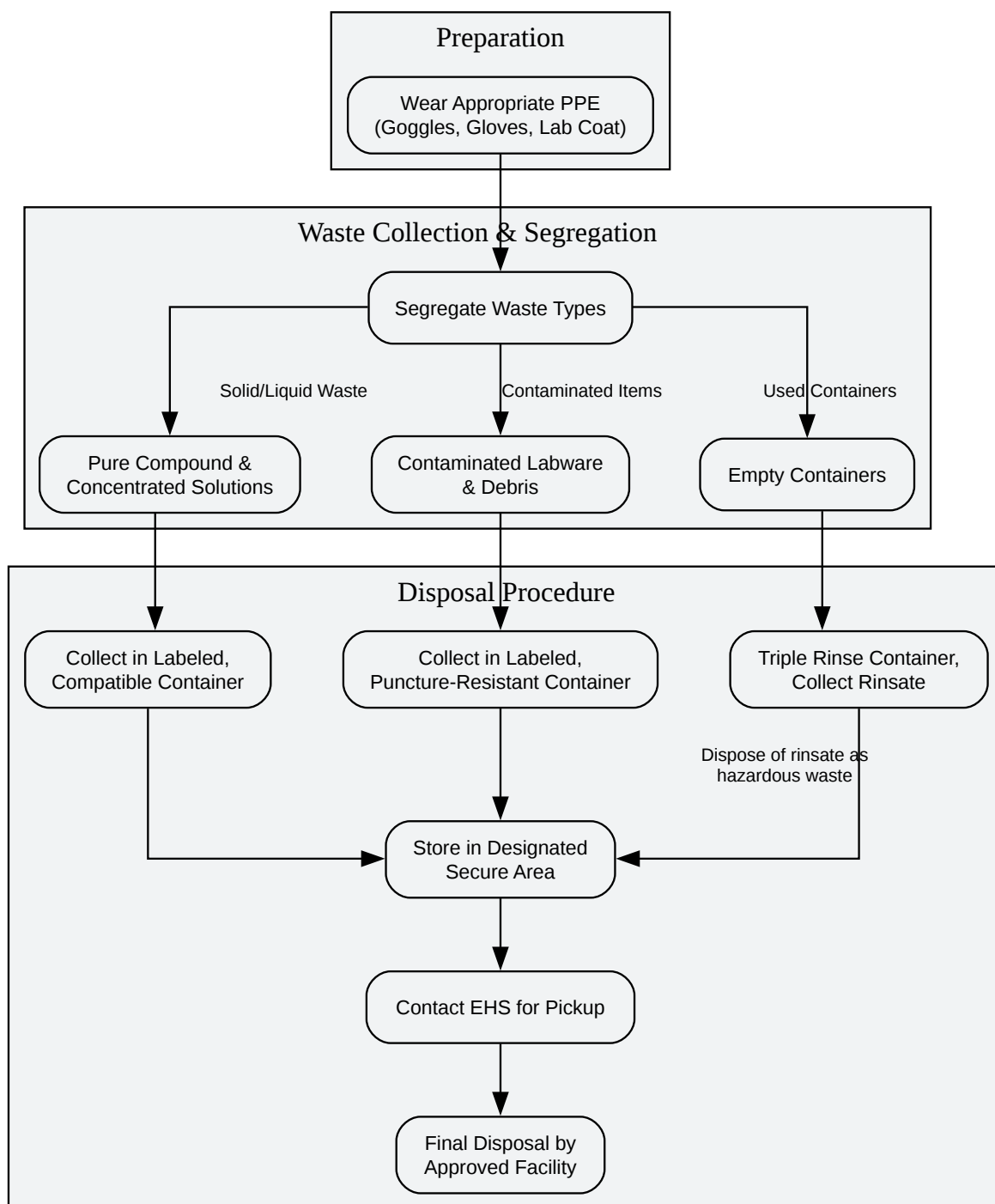
## Spill Response

In the event of a spill:

- Evacuate the immediate area and notify your supervisor and EHS office.[\[2\]](#)
- For small spills, trained personnel wearing appropriate PPE can clean it up using an absorbent material.[\[2\]](#) The used absorbent material must be collected and disposed of as hazardous waste.[\[2\]](#)
- For large spills, evacuate the laboratory and follow your institution's emergency procedures.[\[2\]](#)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Amino-3-iodophenol**.



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Caption: Workflow for the safe disposal of **2-Amino-3-iodophenol**.

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